

Application Notes and Protocols for Preparing Tacrolimus Stock Solution in Cell Culture

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Compound of Interest

Compound Name: FK-506 (Tacrolimus)

Cat. No.: B15975810

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Introduction

Tacrolimus, also known as FK-506, is a potent macrolide lactone immunosuppressant isolated from the bacterium *Streptomyces tsukubaensis*.^{[1][2]} Its primary mechanism of action involves the inhibition of calcineurin, a critical enzyme in the T-lymphocyte activation pathway.^{[3][4]} In the cytoplasm, tacrolimus binds to the immunophilin FKBP12 (FK506-binding protein).^{[4][5]} This resulting drug-protein complex then binds to and inhibits the phosphatase activity of calcineurin.^{[4][6]} The inhibition of calcineurin prevents the dephosphorylation of the Nuclear Factor of Activated T-cells (NFAT), a key transcription factor.^{[3][5]} Consequently, NFAT is unable to translocate to the nucleus, which in turn blocks the transcription of genes for crucial cytokines like Interleukin-2 (IL-2).^{[3][5][7]} This disruption of the signaling cascade ultimately suppresses T-cell proliferation and activation.^[3]

Due to its potent immunosuppressive properties, tacrolimus is widely used in research to study T-cell signaling, immune responses, and for the development of therapies for autoimmune diseases and organ transplant rejection.^[8] Accurate and consistent preparation of tacrolimus stock solutions is paramount for obtaining reproducible results in cell culture experiments. These application notes provide a detailed protocol for the preparation, storage, and application of tacrolimus for in vitro studies.

Quantitative Data Summary

The following tables summarize key quantitative data for the preparation and use of tacrolimus in cell culture experiments.

Table 1: Physicochemical Properties and Solubility of Tacrolimus

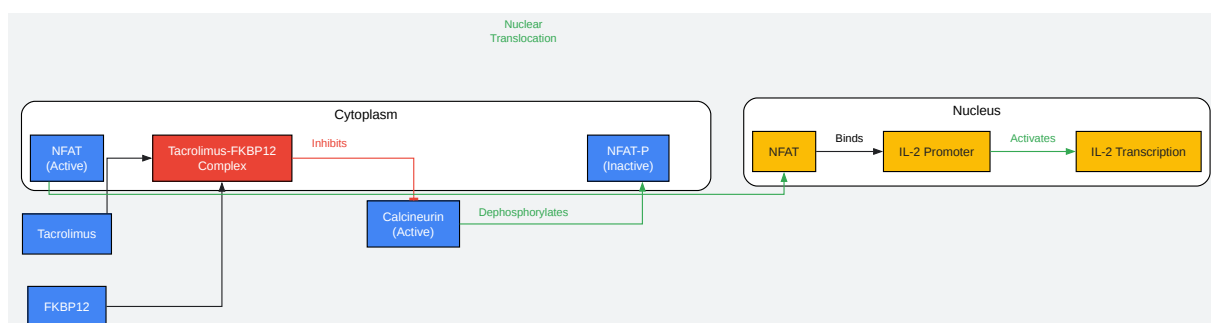
Parameter	Value	Source(s)
Molecular Weight	804.02 g/mol	[9]
Appearance	White Crystal Powder	[9]
Solubility in DMSO	20 mg/mL to 247.5 mg/mL	[7][9]
Solubility in Ethanol	30 mg/mL to 80.4 mg/mL	[7][9]
Water Solubility	Very low (4–12 µg/mL)	[2]

Table 2: Stock and Working Solution Parameters

Parameter	Recommended Value	Source(s)
Recommended Solvent	Dimethyl sulfoxide (DMSO), cell culture grade	[9][10][11]
Typical Stock Concentration	10 mM - 100 mM in DMSO	[10]
Storage of Solid Compound	4°C (short-term), -20°C (long-term, up to 3 years)	[7][10]
Storage of Stock Solution (in DMSO)	-20°C for 1 month; -80°C for 6-12 months. Protect from light.	[7][10]
Typical Working Concentration Range	0.001 µg/mL - 100 µg/mL (approx. 1.2 nM - 124 µM)	[11][12]
Stability in Aqueous Media	Stable for 24-48 hours at room temperature. Do not store for extended periods.	[13][14]

Tacrolimus Signaling Pathway

The primary immunosuppressive effect of tacrolimus is mediated through the inhibition of the calcineurin-NFAT signaling pathway in T-cells.



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Caption: Tacrolimus inhibits calcineurin, preventing NFAT activation and IL-2 gene transcription.

Experimental Protocols

Protocol: Preparation of 10 mM Tacrolimus Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO.

Materials:

- Tacrolimus powder (MW: 804.02 g/mol)
- Anhydrous, sterile Dimethyl sulfoxide (DMSO), cell culture grade

- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Vortex mixer

Procedure:

- Preparation: In a sterile environment (e.g., a biological safety cabinet), allow the tacrolimus powder vial and DMSO to come to room temperature.
- Weighing: Accurately weigh 1 mg of tacrolimus powder and transfer it to a sterile microcentrifuge tube.
 - Calculation: To prepare a 10 mM solution from 1 mg of tacrolimus (MW = 804.02 g/mol):
 - $\text{Volume (L)} = \text{Moles} / \text{Molarity}$
 - $\text{Moles} = 0.001 \text{ g} / 804.02 \text{ g/mol} = 1.244 \text{ } \mu\text{mol}$
 - $\text{Volume (L)} = 1.244 \times 10^{-6} \text{ mol} / 0.01 \text{ mol/L} = 1.244 \times 10^{-4} \text{ L} = 124.4 \text{ } \mu\text{L}$
- Dissolving: Add 124.4 μL of sterile DMSO to the tube containing the tacrolimus powder.[10]
- Mixing: Cap the tube securely and vortex thoroughly until the powder is completely dissolved.[10] Visually inspect the solution to ensure no particulates are visible. Sonication may be used if dissolution is difficult.[7]
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile, light-protecting microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.
- Storage: Store the aliquots at -80°C for long-term stability (up to 6 months) or at -20°C for shorter-term use (up to 1 month).[10] Always protect the solution from light.[10]

Protocol: Dilution of Tacrolimus to a Final Working Concentration

This protocol outlines the dilution of the 10 mM stock solution to a final working concentration of 100 ng/mL (approx. 124 nM) in cell culture medium.

Materials:

- 10 mM Tacrolimus stock solution in DMSO
- Sterile, pre-warmed complete cell culture medium
- Sterile microcentrifuge tubes
- Calibrated micropipettes

Procedure:

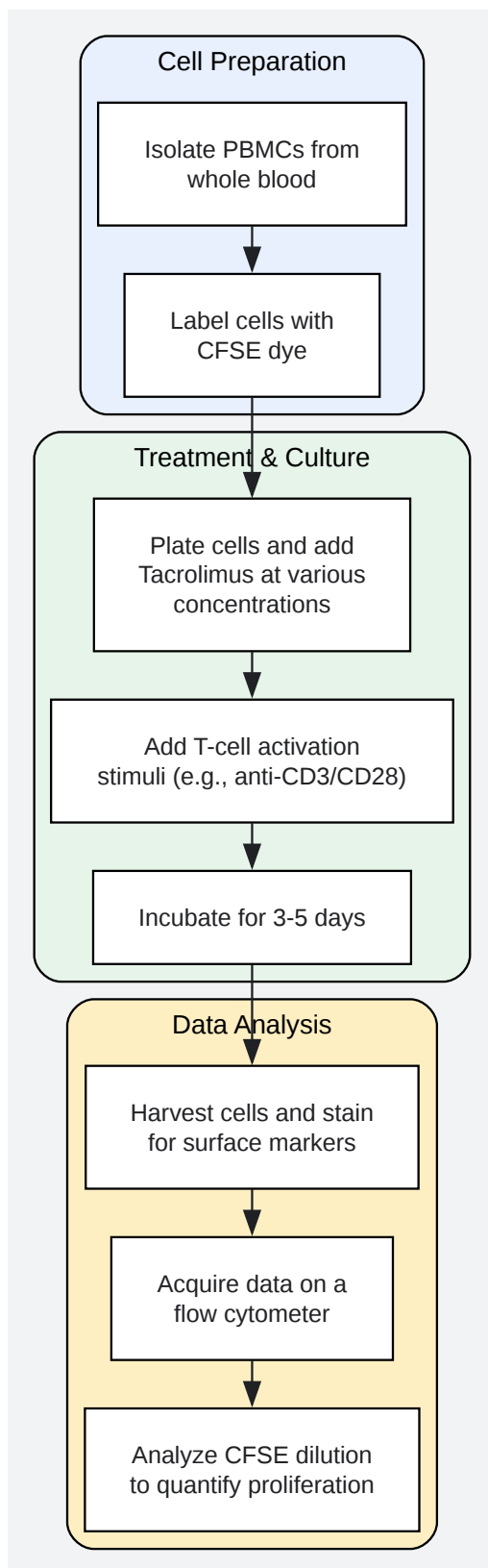
- Thaw Stock: Remove one aliquot of the 10 mM tacrolimus stock solution from the -80°C freezer and thaw it at room temperature.
- Intermediate Dilution: To ensure accurate pipetting, perform a serial dilution.
 - Prepare a 100 µM intermediate solution: Dilute 1 µL of the 10 mM stock solution into 99 µL of sterile cell culture medium. Mix well by gentle pipetting.
- Final Dilution: Add the appropriate volume of the 100 µM intermediate solution to your final volume of cell culture medium.
 - Calculation for 100 ng/mL (~124 nM) in 10 mL of medium:
 - Use the formula: $C_1V_1 = C_2V_2$
 - $(100,000 \text{ nM})(V_1) = (124 \text{ nM})(10,000 \text{ µL})$
 - $V_1 = (124 * 10,000) / 100,000 = 12.4 \text{ µL}$
 - Add 12.4 µL of the 100 µM intermediate solution to 10 mL of cell culture medium.
- Vehicle Control: It is critical to include a vehicle control in your experiments. Prepare a control culture by adding the same final concentration of DMSO to the medium as used for

the tacrolimus-treated cells. In the example above, the final DMSO concentration is approximately 0.0124%.

- **Mixing and Application:** Gently mix the medium containing tacrolimus before adding it to your cells.

Application Example: T-Cell Proliferation Assay (CFSE-based)

This assay measures the inhibitory effect of tacrolimus on T-cell proliferation following stimulation. Proliferation is assessed by the dilution of the fluorescent dye Carboxyfluorescein succinimidyl ester (CFSE).[\[15\]](#)



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Caption: Workflow for a CFSE-based T-cell proliferation assay to test tacrolimus efficacy.

Methodology:

- Cell Isolation: Isolate Peripheral Blood Mononuclear Cells (PBMCs) from whole blood using a Ficoll density gradient.[16]
- CFSE Labeling: Resuspend PBMCs in PBS at a concentration of $1-10 \times 10^6$ cells/mL. Add CFSE to a final concentration of 1-5 μ M and incubate for 10-15 minutes at 37°C, protected from light. Quench the staining reaction by adding 5 volumes of cold complete culture medium.
- Cell Plating: Wash the cells twice and resuspend in complete RPMI-1640 medium. Plate the cells in a 96-well plate at a density of $1-2 \times 10^5$ cells/well.[15]
- Drug Treatment: Add varying concentrations of tacrolimus (prepared as described in section 4.2) to the appropriate wells. Include an untreated control and a vehicle (DMSO) control.[16]
- Stimulation: Add T-cell activation stimuli, such as anti-CD3/CD28 beads or PMA/Ionomycin, to all wells except for the unstimulated control.
- Incubation: Culture the cells for 3 to 5 days at 37°C in a humidified 5% CO₂ incubator.
- Data Acquisition: Harvest the cells and stain with antibodies for T-cell markers (e.g., CD3, CD4, CD8) if desired. Analyze the cells using a flow cytometer, measuring the fluorescence intensity of CFSE in the appropriate channel.
- Data Analysis: Proliferating cells will have undergone cell division, leading to a halving of CFSE fluorescence with each division. Analyze the data by gating on the T-cell population and examining the CFSE histogram. The percentage of inhibition of proliferation in the tacrolimus-treated wells can be calculated relative to the stimulated vehicle control.[15]

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